

Quantitative comparison of fluorescence intensity: Acridine Red 3B vs Ethidium Bromide.

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Compound of Interest

Compound Name: **Acridine Red 3B**

Cat. No.: **B11931250**

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A Comparative Guide to Nucleic Acid Stains: Acridine Red 3B vs. Ethidium Bromide

For Researchers, Scientists, and Drug Development Professionals

In the landscape of molecular biology, the visualization of nucleic acids is a cornerstone of routine research and advanced drug development. For decades, Ethidium Bromide (EtBr) has been the gold standard for this purpose due to its robust fluorescence upon intercalation with DNA. However, its significant mutagenic properties have necessitated the exploration of alternative dyes. This guide provides a quantitative and qualitative comparison of **Acridine Red 3B**, a lesser-known fluorescent dye, with the widely used Ethidium Bromide. The information presented herein is supported by available experimental data to assist researchers in making informed decisions for their specific applications.

At a Glance: Key Performance Characteristics

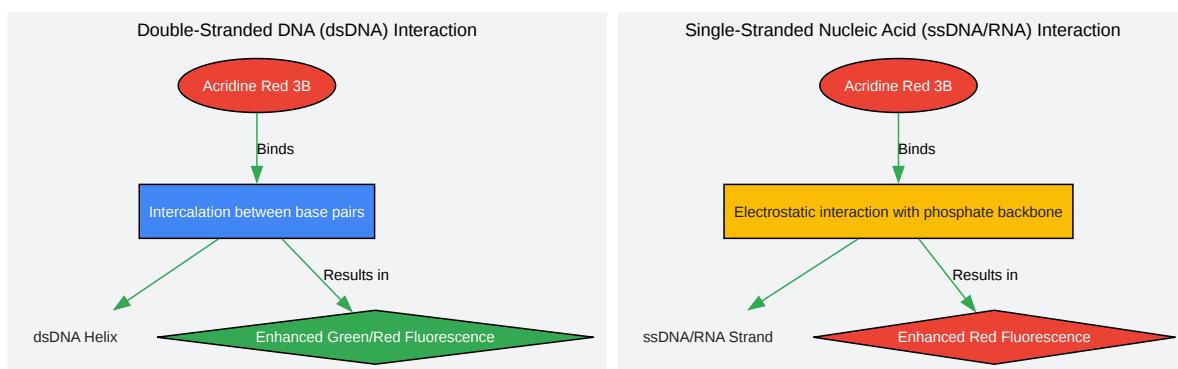
The selection of a nucleic acid stain is often a balance between sensitivity, safety, and the specific requirements of the experiment. Below is a summary of the key quantitative properties of **Acridine Red 3B** and Ethidium Bromide.

Property	Acridine Red 3B	Ethidium Bromide
Excitation Maximum (λ_{ex})	~552 nm[1]	301 nm, ~520 nm (bound to DNA)[2]
Emission Maximum (λ_{em})	~584 nm[1]	~605 nm (bound to DNA)[3]
Molar Extinction Coefficient (ϵ)	Data not readily available	5,860 M ⁻¹ cm ⁻¹ (at 480 nm)
Quantum Yield (Φ)	Data for DNA/RNA-bound state not readily available. Higher than Pyronin Y and Pyronin B in organic solvents. [4]	~0.15 (bound to DNA)
Fluorescence Enhancement upon Binding DNA	Data not readily available	~20-fold[3]

Mechanism of Fluorescence

The fluorescence of both **Acridine Red 3B** and Ethidium Bromide is significantly enhanced upon their interaction with nucleic acids. Their distinct mechanisms of action are visualized below.

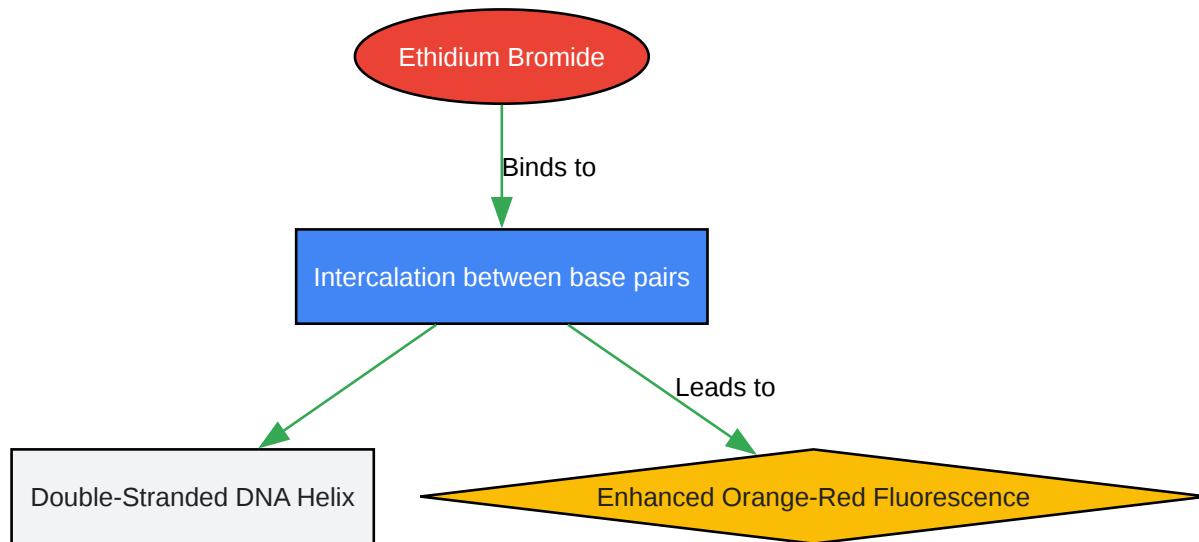
Fluorescence Mechanism of Acridine Dyes (e.g., Acridine Red 3B)



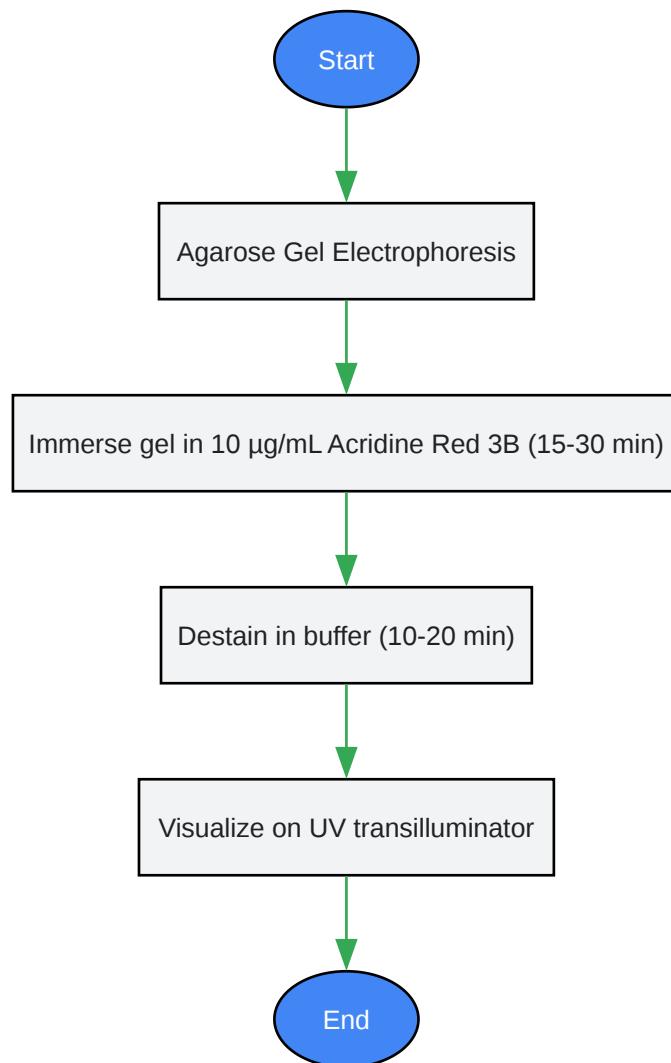
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Caption: Mechanism of Acridine Dye Fluorescence.

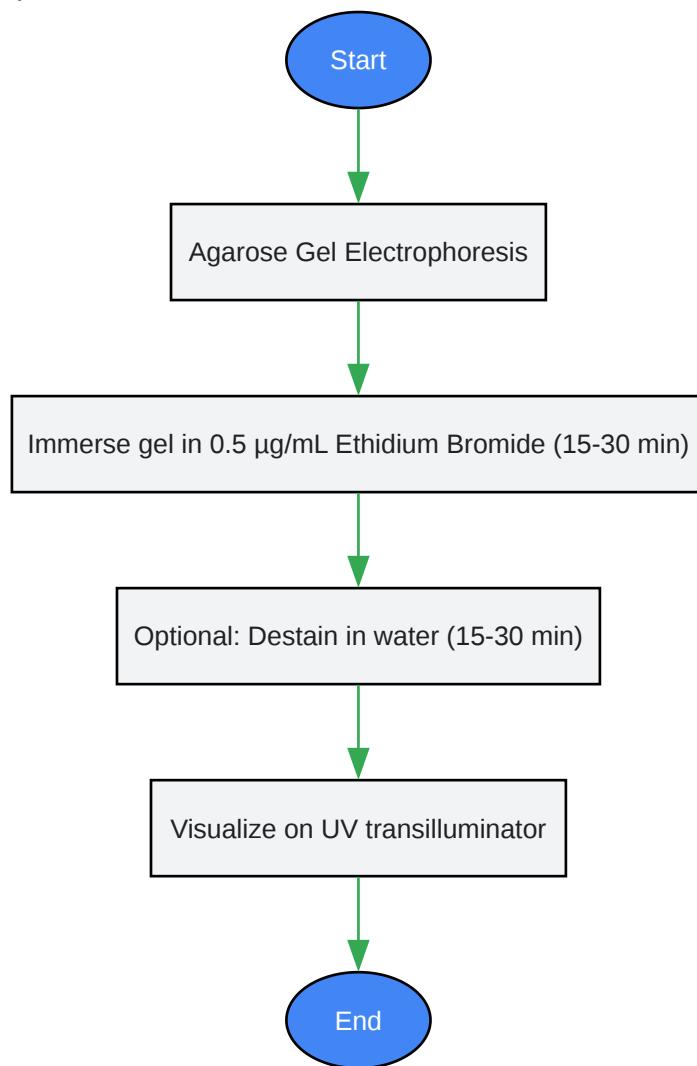
Fluorescence Mechanism of Ethidium Bromide



Experimental Workflow for Acridine Red 3B Staining



Experimental Workflow for Ethidium Bromide Staining

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